

Physical and chemical properties of Samandarone

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Compound of Interest

Compound Name: Samandarone

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Samandarone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Samandarone is a steroidal alkaloid primarily isolated from the skin secretions of the European fire salamander (*Salamandra salamandra*). As a member of the samandarine family of toxins, it exhibits significant biological activity, including neurotoxicity and antimicrobial properties. This technical guide provides a detailed overview of the physical and chemical properties of **samandarone**, experimental protocols for its isolation and synthesis, and a summary of its known biological effects. The information is intended to serve as a foundational resource for researchers and professionals engaged in the study and potential application of this unique natural product.

Physicochemical Properties

Samandarone is a crystalline solid at room temperature. It is a complex steroidal alkaloid with a pentacyclic structure.

Tabulated Physical and Chemical Data

The following tables summarize the key physical and chemical properties of **samandarone**.

Identifier	Value	Reference
IUPAC Name	(1R,2S,3S,6R,10S,11S,14R,16S)-2,6-dimethyl-19-oxa-17-azapentacyclo[14.2.1.0 ^{2,14} .0 ^{3,11} .0 ^{6,10}]nonadecan-8-one	[1]
CAS Number	467-52-7	[1]
Molecular Formula	C ₁₉ H ₂₉ NO ₂	[1][2][3]
Molecular Weight	303.44 g/mol	[2][3]

Property	Value	Reference
Melting Point	191-192 °C (from methyl ethyl ketone); 189-191 °C (from 35% acetone)	[3]
Optical Rotation	[α] _D ²¹ -115.7° (acetone)	[3]
Solubility	Freely soluble in most organic solvents. Practically insoluble in water and NaOH solutions. [3] Dissolves well in DMSO.[2]	
Appearance	Needles (from methyl ethyl ketone or acetone)	[3]

Spectral Data

Detailed spectral analysis is crucial for the identification and characterization of **samandarone**. While full spectra are best consulted from the original publications, the following provides a summary of available data.

Spectroscopy Type	Data Summary	Reference
Mass Spectrometry (MS)	GC-MS and EI-MS data are available. [4] [5] [6] HR-ESI-MS has been used to determine the molecular formula. [4] [6]	
Nuclear Magnetic Resonance (NMR)	High-field ^1H and ^{13}C NMR data have been reported. [4] [5] [6]	
Infrared (IR) Spectroscopy	GC-IR data is available. [4]	

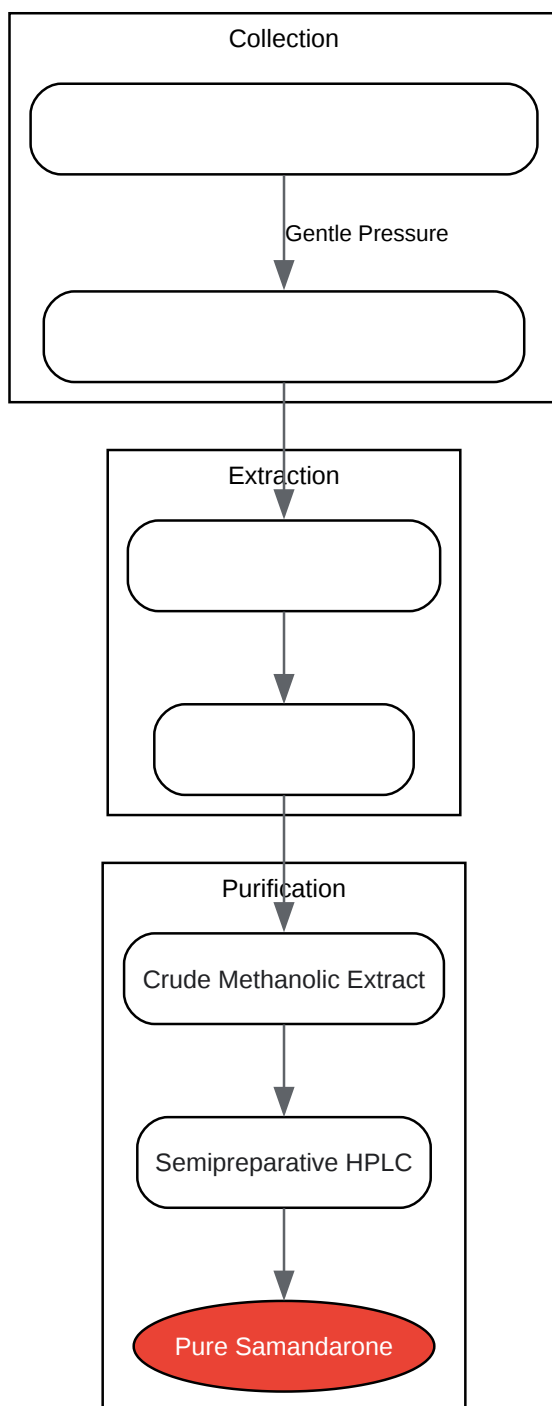
Experimental Protocols

Isolation of Samandarone from Natural Sources

A noninvasive "milking" procedure has been developed to obtain samandarine alkaloids from fire salamanders, followed by purification using High-Performance Liquid Chromatography (HPLC).[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Methodology:

- Glandular Secretion Collection:
 - Specimens of *Salamandra salamandra* are gently handled.
 - Mild pressure is applied to the parotoid glands to induce the release of the skin poison into a collection vessel.[\[4\]](#)[\[5\]](#) This "milking" procedure is non-lethal to the animal.[\[4\]](#)[\[5\]](#)
- Extraction:
 - The collected secretion is extracted with methanol.[\[4\]](#)
- Purification:
 - The methanolic extract is subjected to semipreparative HPLC for the separation and isolation of individual alkaloids, including **samandarone**.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)



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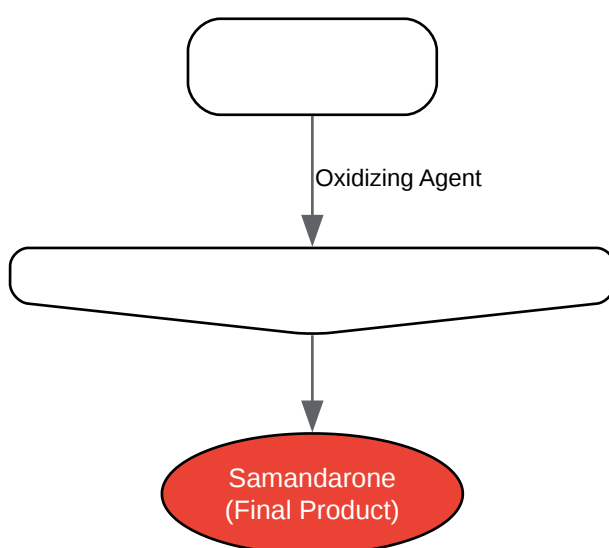
Figure 1: Workflow for the isolation of **Samandarone**.

Chemical Synthesis of Samandarone

The synthesis of **samandarone** was reported by Hara and Oka in 1967.[3] This process involves the oxidation of the secondary alcohol in the related alkaloid, samandarine.

Methodology:

- Starting Material: Samandarine, the corresponding secondary alcohol, is used as the precursor.
- Oxidation: The hydroxyl group at C-16 of samandarine is oxidized to a ketone to yield **samandarone**.



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Figure 2: Synthetic pathway to **Samandarone** from Samandarine.

Biological Activity and Potential Applications

Samandarone, along with other samandarine alkaloids, is a potent toxin. Its biological effects are primarily characterized by its impact on the central nervous system.

Toxicological Profile

- Neurotoxicity: Samandarine alkaloids are known to be highly toxic to mammals, affecting the central nervous system.[8] Poisoning can lead to convulsions and respiratory paralysis, ultimately resulting in death.[8][9][10] The precise mechanism of action remains largely unknown.[8]

- LD₅₀: While specific LD₅₀ values for **samandarone** are not readily available, the parent compound, samandarin, is extremely toxic with an LD₅₀ of 70 µg/kg in mice.[8]

Antimicrobial and Antifungal Activity

- Samandarine alkaloids, including **samandarone**, have demonstrated mild antimicrobial and antifungal activity.[4][5][6] **Samandarone** is reported to be the most potent among the samandarines in this regard.
- This activity is of research interest, particularly in the context of the fungal pathogen *Batrachochytrium salamandrivorans* (Bsal), which poses a significant threat to salamander populations.[4][5][6][11]

Drug Development Potential

The potent biological activity of **samandarone** suggests that it or its derivatives could serve as a lead compound in drug discovery. However, its high toxicity presents a significant challenge. Further research into its mechanism of action and structure-activity relationships is necessary to explore any potential therapeutic applications. The synthesis of samandarine alkaloids is being explored to provide access to these compounds for biological studies without impacting the protected salamander populations.[12]

Conclusion

Samandarone is a fascinating and potent steroidal alkaloid with a rich chemical and biological profile. This guide has summarized the current knowledge of its physical and chemical properties, methods for its isolation and synthesis, and its biological activities. For researchers and professionals in drug development, **samandarone** represents a challenging yet potentially rewarding area of study. Further elucidation of its mechanism of action and the exploration of its chemical space through synthetic analogues may unlock future therapeutic applications.

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